

Western blot protocol for HSD17B13 after inhibitor treatment

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Compound of Interest

Compound Name: Hsd17B13-IN-49

Cat. No.: B12376002

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Application Note & Protocol

Topic: Western Blot Protocol for HSD17B13 Following Inhibitor Treatment

Audience: Researchers, scientists, and drug development professionals.

Introduction

Hydroxysteroid 17-beta dehydrogenase 13 (HSD17B13) is a lipid droplet-associated enzyme predominantly expressed in the liver.[1][2] Its expression is significantly upregulated in patients with non-alcoholic fatty liver disease (NAFLD), and it is implicated in the progression of liver disease.[2][3][4][5] Genetic studies have identified loss-of-function variants in the HSD17B13 gene that are associated with a reduced risk of chronic liver diseases, making it a promising therapeutic target for conditions like non-alcoholic steatohepatitis (NASH).[2][6]

The development of small molecule inhibitors targeting HSD17B13, such as BI-3231, is an active area of research.[4][7][8] A reliable method to assess the impact of these inhibitors on HSD17B13 protein expression and stability is crucial for their preclinical validation. Western blotting is a fundamental technique used to detect and quantify protein levels in cell or tissue lysates.

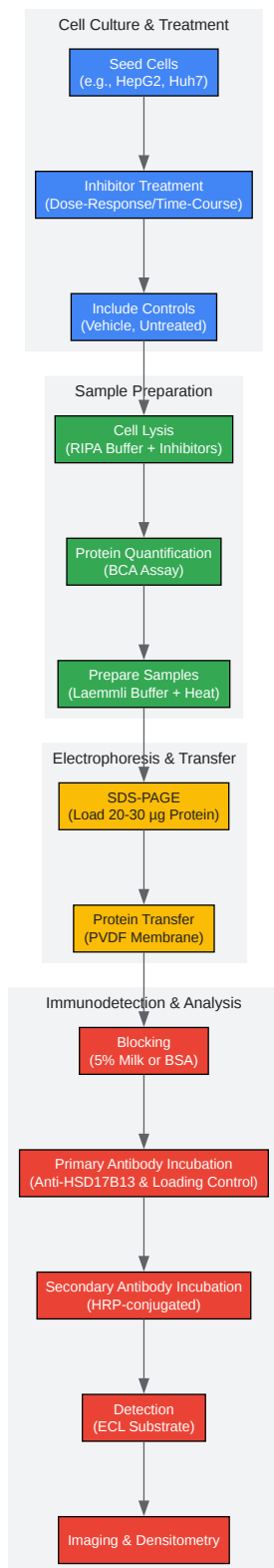
This document provides a detailed protocol for performing a Western blot to analyze HSD17B13 protein levels in cultured cells following treatment with a specific inhibitor. The

protocol covers cell culture, inhibitor treatment, protein extraction, electrophoresis, immunoblotting, and data analysis.

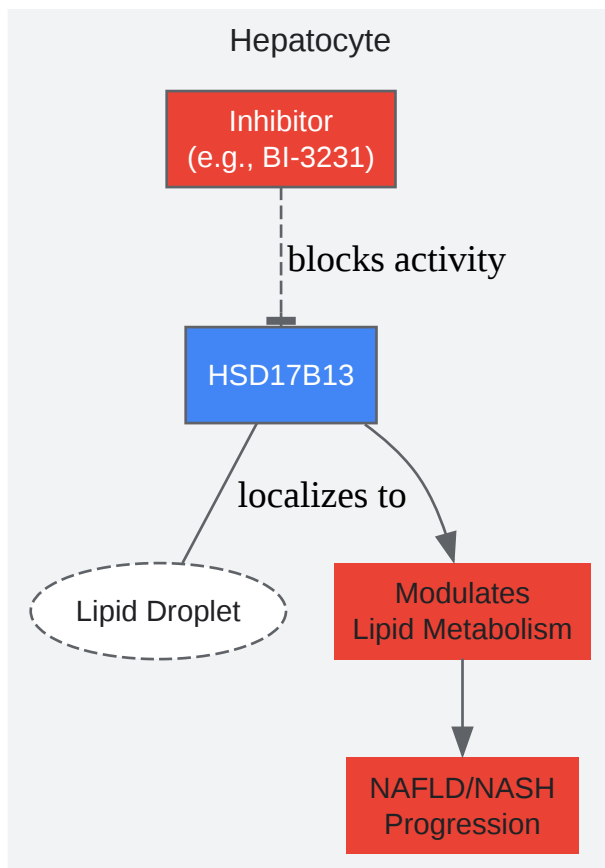
Experimental Workflow

The overall experimental process involves treating cultured cells with an HSD17B13 inhibitor, preparing cell lysates, separating proteins by size, transferring them to a membrane, and finally, detecting the HSD17B13 protein using a specific antibody.

Experimental Workflow for HSD17B13 Western Blot Analysis



Cellular Localization and Role of HSD17B13



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